

Physicochemical Properties of 2-Acetamido-5-bromoisonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetamido-5-bromoisonicotinic acid

Cat. No.: B057784

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **2-Acetamido-5-bromoisonicotinic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The information presented herein is compiled from various chemical data sources and is supplemented with standardized experimental protocols for the determination of these properties. This document aims to serve as a foundational resource for researchers engaged in the synthesis, characterization, and application of this molecule.

Core Physicochemical Data

The quantitative physicochemical properties of **2-Acetamido-5-bromoisonicotinic acid** (CAS No. 871269-03-3) are summarized in the table below. These values represent key descriptors of the molecule's physical and chemical behavior.

Property	Value	Unit
Molecular Formula	C ₈ H ₇ BrN ₂ O ₃	-
Molecular Weight	259.06	g/mol
Melting Point	258-262	°C
Boiling Point	569.9	°C at 760 mmHg
Density	1.793	g/cm ³
Flash Point	298.4	°C
Refractive Index	1.658	-
pKa	Not explicitly found, but related compounds suggest acidic nature.	-
LogP	1.57370	-
Polar Surface Area (PSA)	79.29	Å ²

Experimental Protocols

The following sections detail standardized laboratory methodologies for the determination of the key physicochemical properties of solid organic compounds like **2-Acetamido-5-bromoisonicotinic acid**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

- Spatula
- Mortar and pestle

Procedure:

- A small sample of finely powdered **2-Acetamido-5-bromoisonicotinic acid** is introduced into a capillary tube to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in a heating bath (oil or a metal block).
- The sample is heated at a steady rate, and the temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point. For high accuracy, a slow heating rate of 1-2°C per minute is recommended near the expected melting point.

Determination of Boiling Point (for high-boiling solids)

While **2-Acetamido-5-bromoisonicotinic acid** is a solid at room temperature, its boiling point is a calculated value. The experimental determination for such a high-boiling compound would require specialized equipment to prevent decomposition. The general principle for determining the boiling point of a liquid is as follows:

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube with high-boiling point oil)

Procedure:

- A small amount of the liquid is placed in the test tube.
- The capillary tube is inverted and placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in the bath.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Solubility

The solubility of a compound in various solvents provides insight into its polarity and potential for formulation.

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Analytical balance
- Various solvents (e.g., water, ethanol, DMSO, acetone)

Procedure:

- A known mass of **2-Acetamido-5-bromoisonicotinic acid** (e.g., 10 mg) is placed into a test tube.
- A small, measured volume of the solvent (e.g., 1 mL) is added.
- The mixture is agitated vigorously for a set period.
- Visual observation is used to determine if the solid has dissolved.

- If dissolved, more solute is added until saturation is reached. If not, more solvent is added incrementally. The solubility is then expressed in terms of mass per unit volume (e.g., mg/mL).

Determination of pKa

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For an acidic compound like **2-Acetamido-5-bromoisonicotinic acid**, this can be determined by titration.

Apparatus:

- pH meter
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong base (e.g., 0.1 M NaOH)

Procedure:

- A precisely weighed sample of the acid is dissolved in a suitable solvent (e.g., a mixture of water and an organic co-solvent if solubility is low).
- The initial pH of the solution is recorded.
- The standardized base is added in small, known increments from the burette.
- After each addition, the solution is stirred, and the pH is recorded.
- A titration curve is generated by plotting pH versus the volume of base added.
- The pKa is determined from the pH at the half-equivalence point (where half of the acid has been neutralized).

Determination of the Partition Coefficient (LogP)

The partition coefficient (P) is a measure of the differential solubility of a compound in two immiscible solvents, typically octanol and water. LogP is a key indicator of a drug's lipophilicity.

Apparatus:

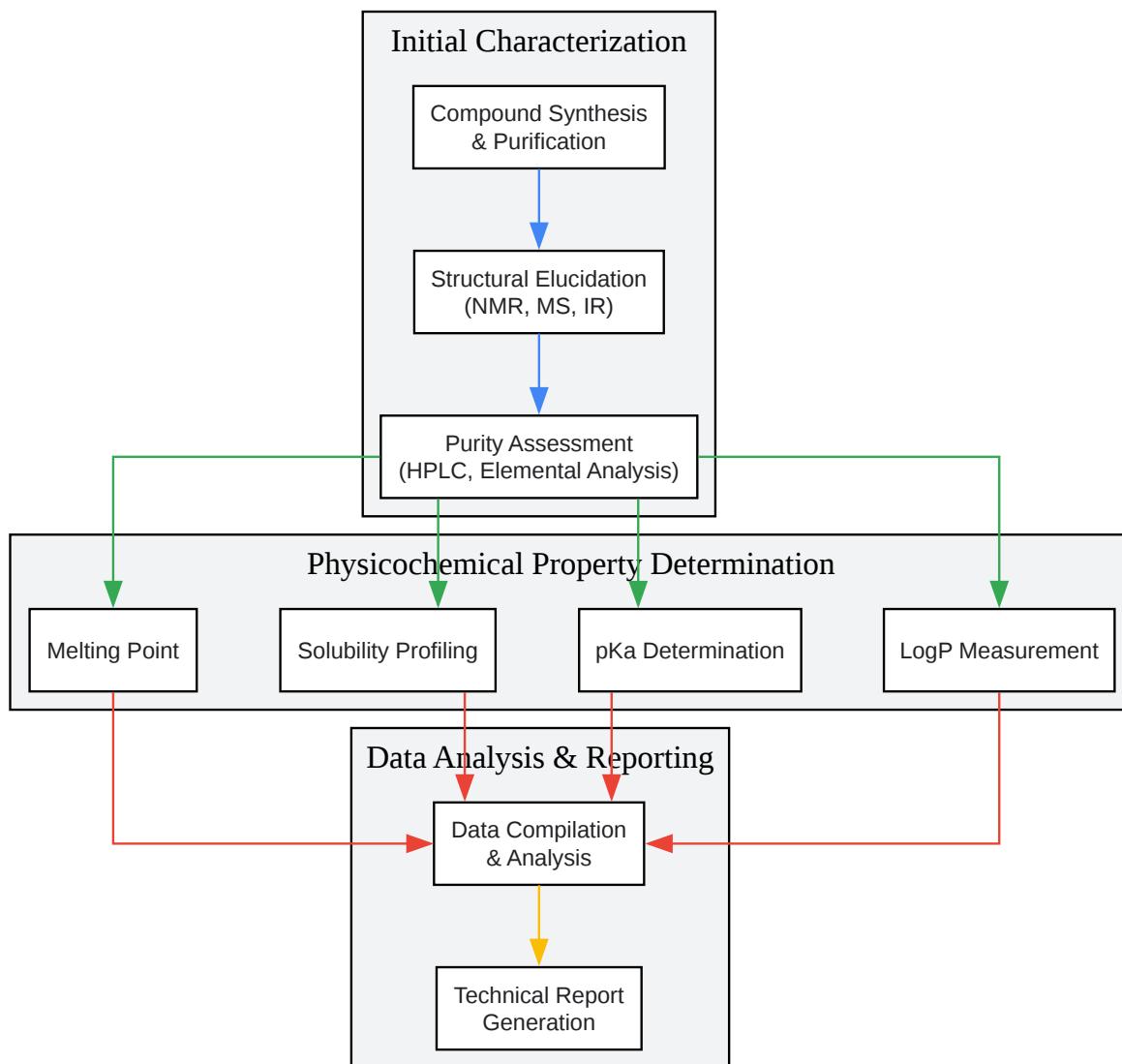
- Separatory funnel
- Vortex mixer
- Centrifuge
- UV-Vis spectrophotometer or HPLC

Procedure (Shake-Flask Method):

- A solution of **2-Acetamido-5-bromoisonicotinic acid** of known concentration is prepared in either water or octanol.
- Equal volumes of pre-saturated octanol and water are added to a separatory funnel.
- A known amount of the compound is added.
- The funnel is shaken vigorously to allow for partitioning between the two phases and then allowed to stand for the layers to separate.
- The concentration of the compound in each layer is determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy or HPLC).
- The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of a novel solid organic compound.

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